

4-Chloro-3-ethoxy-2-fluorobenzyl bromide CAS number lookup

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Compound of Interest

Compound Name: 4-Chloro-3-ethoxy-2-fluorobenzyl
bromide

CAS No.: 1323966-30-8

Cat. No.: B1530405

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An In-depth Technical Guide to **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**, a halogenated aromatic compound with significant potential as a building block in synthetic chemistry and drug discovery. A direct CAS (Chemical Abstracts Service) number for this specific molecule is not readily found in public databases, suggesting it may be a novel or less-common research chemical. This guide, therefore, leverages data from structurally analogous compounds to provide researchers with a robust framework for its synthesis, potential applications, and safe handling. By examining related molecules, we can infer the physicochemical properties, reactivity, and biological significance of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**, thereby equipping scientists with the necessary insights for its utilization in the laboratory.

Introduction: The Utility of Substituted Benzyl Bromides in Modern Synthesis

Substituted benzyl bromides are a cornerstone of modern organic synthesis, prized for their utility as versatile electrophilic intermediates. The benzyl bromide moiety is readily susceptible to nucleophilic substitution, making it an invaluable tool for introducing the substituted benzyl group into a wide array of molecular scaffolds. The specific nature and position of the substituents on the aromatic ring can profoundly influence the compound's reactivity and the properties of the resulting molecules.

The subject of this guide, **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**, presents a particularly interesting combination of functional groups. The presence of chlorine and fluorine atoms can significantly impact the electronic properties of the benzene ring and introduce metabolic stability, while the ethoxy group can modulate lipophilicity and hydrogen bonding potential.^[1] These features make it a promising candidate for the synthesis of novel compounds in medicinal chemistry, agrochemicals, and materials science. This guide will serve as a foundational resource for researchers interested in exploring the synthetic and pharmacological potential of this unique molecule.

CAS Number and Nomenclature

A definitive CAS number for **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** could not be located in publicly accessible chemical databases. This suggests that the compound may not have been previously synthesized and registered or is not yet commercially available. However, for researchers working in this area, the CAS numbers of structurally similar compounds are provided below for reference:

Compound Name	CAS Number
4-Chloro-3-(trifluoromethoxy)benzyl bromide	886500-93-2 ^[2]
4-Chloro-3-fluorobenzyl bromide	206362-80-3 ^{[3][4]}
4-Chloro-2-fluorobenzyl bromide	71916-82-0 ^{[5][6]}

These related compounds can serve as valuable starting points for understanding the potential properties and reactivity of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**.

Predicted Physicochemical Properties

Based on the analysis of structurally related compounds, the following physicochemical properties for **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** can be predicted:

Property	Predicted Value	Rationale
Molecular Formula	C ₉ H ₉ BrClFO	Based on the chemical structure
Molecular Weight	267.52 g/mol	Calculated from the molecular formula
Appearance	Colorless to light yellow liquid or solid	Similar to other substituted benzyl bromides[5]
Boiling Point	>200 °C (decomposes)	Extrapolated from similar compounds
Solubility	Soluble in organic solvents (e.g., DCM, THF, Ethyl Acetate), insoluble in water	Typical for nonpolar organic halides

Proposed Synthesis and Reaction Mechanism

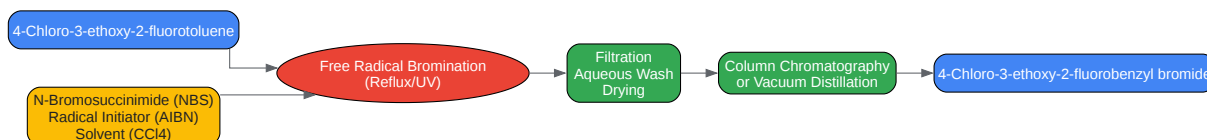
The synthesis of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** would likely proceed via the bromination of the corresponding toluene derivative, 4-chloro-3-ethoxy-2-fluorotoluene. This transformation is typically achieved through a free-radical substitution reaction.

Hypothetical Experimental Protocol: Synthesis of 4-Chloro-3-ethoxy-2-fluorobenzyl bromide

- Starting Material Preparation: The synthesis would commence with 4-chloro-3-ethoxy-2-fluorotoluene. This precursor could potentially be synthesized through a multi-step sequence involving nitration, reduction, diazotization, and etherification of a suitable fluorotoluene starting material.
- Bromination Reaction:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 1 equivalent of 4-chloro-3-ethoxy-2-fluorotoluene in a suitable solvent such as carbon tetrachloride or cyclohexane.
- Add a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (BPO) (0.05-0.1 equivalents).
- Heat the mixture to reflux.
- Slowly add 1.1 equivalents of N-bromosuccinimide (NBS) portion-wise over 1-2 hours. Alternatively, liquid bromine can be added dropwise while irradiating the reaction mixture with a UV lamp.[7]
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter off the succinimide byproduct.
 - Wash the filtrate with water and brine to remove any remaining impurities.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Remove the solvent under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel or by vacuum distillation.

Proposed Synthetic Workflow Diagram



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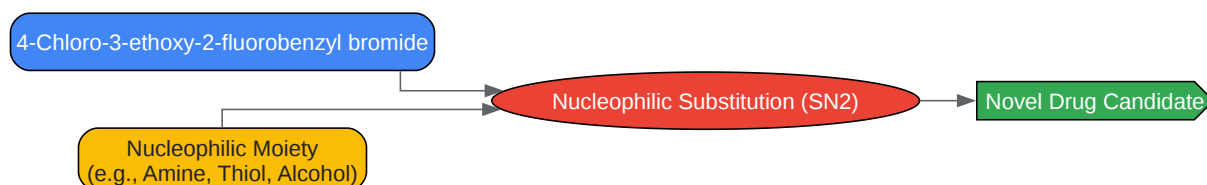
Caption: Proposed synthesis of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**.

Potential Applications in Drug Development

The unique substitution pattern of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** makes it an attractive building block for the synthesis of novel pharmaceutical agents.

- **Introduction of Key Pharmacophores:** This molecule can be used to introduce the 4-chloro-3-ethoxy-2-fluorobenzyl moiety into various drug scaffolds. The halogen atoms can enhance binding affinity to target proteins and improve metabolic stability, while the ethoxy group can fine-tune solubility and permeability.
- **Synthesis of Bioactive Molecules:** Structurally related benzyl halides are known intermediates in the synthesis of a wide range of therapeutic agents, including anticancer, anti-inflammatory, and antiviral drugs.^{[1][5]} It is plausible that **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** could be employed in similar synthetic strategies to generate novel drug candidates.

Role as a Synthetic Intermediate Diagram



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Caption: Role as an intermediate in drug synthesis.

Safety and Handling (Based on Analogs)

While specific safety data for **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** is unavailable, related benzyl bromides are known to be hazardous.[8][9][10][11][12] The following precautions, based on data for analogous compounds, are strongly recommended:

- Corrosive: Causes severe skin burns and eye damage.[9][12]
- Toxic: Harmful if swallowed, inhaled, or in contact with skin.[10][11]
- Lachrymator: Can cause severe irritation to the eyes and respiratory tract.

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with a face shield, and a lab coat.[9]
- Ventilation: Handle this compound in a well-ventilated fume hood to avoid inhalation of vapors.[8]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as bases, oxidizing agents, and metals.[8] Keep the container tightly sealed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

4-Chloro-3-ethoxy-2-fluorobenzyl bromide is a potentially valuable, yet underexplored, building block for chemical synthesis. While a specific CAS number is not readily available, this guide provides a comprehensive framework for its synthesis, potential applications, and safe handling based on the known properties of structurally similar compounds. The unique combination of substituents on the aromatic ring suggests that this compound could play a significant role in the development of novel pharmaceuticals and other advanced materials. Researchers are encouraged to exercise caution when handling this and related compounds,

adhering to strict safety protocols. The exploration of the chemistry and applications of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** represents a promising avenue for future research and innovation.

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